

# Application Note: Solid-Phase Extraction of Chlordane from Drinking Water

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## Compound of Interest

Compound Name: *trans* Chlordane-13C10

Cat. No.: B15599535

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## Introduction

Chlordane is a persistent organochlorine pesticide that was widely used in agriculture and for termite control.[1][2] Due to its toxic effects, including potential neurological damage and carcinogenicity, and its persistence in the environment, chlordane has been banned in many countries.[1][2][3] Its presence in drinking water supplies, even at trace levels, is a significant health concern.[1][4] Solid-phase extraction (SPE) is a widely adopted technique for the determination of chlordane in drinking water, offering advantages over traditional liquid-liquid extraction by being less time-consuming, requiring smaller volumes of organic solvents, and providing high reproducibility.[1][4] This application note provides a detailed protocol for the extraction of chlordane from drinking water using SPE, followed by gas chromatographic analysis.

## Principle of Solid-Phase Extraction

Solid-phase extraction is a chromatographic technique used to isolate and concentrate analytes from a liquid sample. The process involves passing the water sample through a cartridge containing a solid adsorbent (the stationary phase). Chlordane, being a nonpolar compound, adsorbs to the nonpolar stationary phase. Interfering substances can be washed away, and the retained chlordane is then eluted with a small volume of an appropriate organic solvent. The resulting extract is concentrated and can be analyzed by methods such as gas chromatography with electron capture detection (GC-ECD) or mass spectrometry (GC-MS).[3][5]

## Sorbents and Solvents

The choice of sorbent and elution solvent is critical for the efficient recovery of chlordane.

- **Sorbents:** C18-bonded silica is a commonly used sorbent for the extraction of organochlorine pesticides like chlordane due to its nonpolar nature.[1][6] Polymeric sorbents, such as Oasis® HLB, are also effective and can provide good recoveries for a wide range of pesticides.[5]
- **Elution Solvents:** A variety of organic solvents can be used to elute chlordane from the SPE cartridge. These include methylene chloride, ethyl acetate, dichloromethane, and mixtures of acetone and n-hexane.[1][3][7] The selection of the elution solvent depends on the sorbent used and the subsequent analytical method.

## Quantitative Data Summary

The following table summarizes the quantitative data for the solid-phase extraction of chlordane from water samples as reported in various studies.

SPE Sorbent	Elution Solvent(s)	Analytical Method	Spike Concentration	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
C18	Methylene Chloride	GC- $\mu$ ECD	0.1 ug/L	81.0	4.6	[4]
Polymeric (Oasis® HLB)	Dichloromethane/Methanol	GC-MS/MS & LC-MS/MS	Not Specified	70 - 117.3	< 19.7	[5]
C18	Not Specified	GC-ECD	Not Specified	> 80	Not Specified	[6]
C18 or HLB	Dichloromethane and Methanol	GC-MS	100 ng/L	> 65-68	< 9.7-12.3	[8]

# Experimental Protocol: SPE of Chlordane from Drinking Water

This protocol provides a general procedure for the solid-phase extraction of chlordane from drinking water using a C18 cartridge.

## 1. Materials and Reagents

- Solid-Phase Extraction Cartridges: C18, 1 g<sup>[1]</sup>
- Methanol, pesticide residue grade
- Dichloromethane, pesticide residue grade
- Deionized Water
- Nitrogen gas, high purity
- 1 L drinking water sample
- Glass vials for collection

## 2. Sample Preparation

- For chlorinated water, dechlorinate the sample by adding 50 mg/L of sodium sulfite.
- Adjust the pH of the 1 L water sample to 2 using hydrochloric acid.<sup>[3]</sup>

## 3. SPE Cartridge Conditioning

- Condition the C18 cartridge with 10 mL of methanol.<sup>[1]</sup>
- Equilibrate the cartridge with 10 mL of deionized water.<sup>[1]</sup> Do not allow the cartridge to go dry.

## 4. Sample Loading

- Load the 1 L water sample onto the conditioned C18 cartridge at a flow rate of approximately 10 mL/min.[3]

#### 5. Cartridge Drying

- After the entire sample has passed through, dry the cartridge by passing nitrogen gas through it for 5-10 minutes.[1][3]

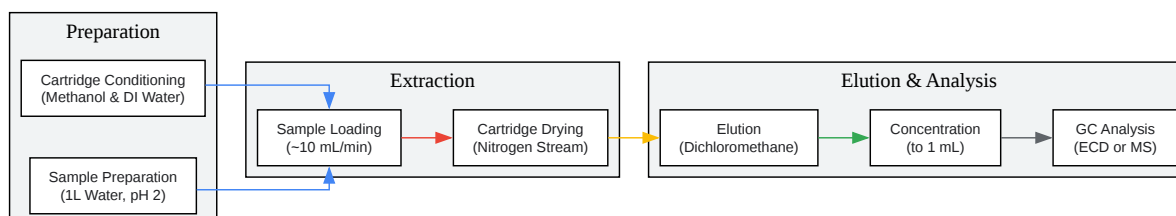
#### 6. Elution

- Elute the retained chlordane from the cartridge with an appropriate solvent. A common procedure is to use two aliquots of 5 mL of dichloromethane.
- Collect the eluate in a clean glass vial.

#### 7. Concentration and Analysis

- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- The concentrated extract is now ready for analysis by GC-ECD or GC-MS.[3]

## Experimental Workflow



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Caption: Experimental workflow for solid-phase extraction of chlordane.

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